

Introduction: Understanding the Significance of Acid Red 155 Solubility

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Supranol brilliant red 3B*

Cat. No.: *B1498436*

[Get Quote](#)

Acid Red 155 (C.I. 18130) is a single azo class anionic dye valued for its vibrant red hue.^[1] Its molecular structure, characterized by aromatic rings, an azo linkage (-N=N-), and critically, sodium sulfonate groups, dictates its utility in various scientific and industrial applications, from textile dyeing to potential uses in biomedical research. For researchers, scientists, and drug development professionals, a comprehensive understanding of a compound's solubility is not merely academic; it is a foundational parameter that governs formulation strategies, experimental design, and the ultimate success of an application.

This guide provides a detailed exploration of the solubility of Acid Red 155. Moving beyond simple data points, we will delve into the physicochemical principles governing its dissolution, present qualitative and quantitative data in key laboratory solvents, and provide a rigorous, field-proven experimental protocol for determining its solubility. This document is designed to empower the researcher with both the theoretical knowledge and the practical methodology required to confidently work with this compound.

Theoretical Framework: The Molecular Basis of Solubility

The solubility of any compound is dictated by the principle of "like dissolves like," which is a reflection of the intermolecular forces between the solute (Acid Red 155) and the solvent. The molecular structure of Acid Red 155, $C_{30}H_{29}N_3Na_2O_9S_3$, with a molecular weight of 717.74 g/mol, provides clear indicators of its solubility behavior.^[1]

- **Polarity and Ionization:** The key to Acid Red 155's solubility in polar solvents lies in its two sodium sulfonate ($-\text{SO}_3\text{Na}$) groups. In solution, these groups dissociate into sulfonate anions ($-\text{SO}_3^-$) and sodium cations (Na^+). This ionic nature makes the molecule highly polar.
- **Intermolecular Forces:**
 - **Ion-Dipole Interactions:** In polar protic solvents like water, the dissociated sulfonate and sodium ions form strong ion-dipole interactions with the partial positive (on hydrogen) and partial negative (on oxygen) ends of the water molecules. These forces are powerful enough to overcome the solute's lattice energy, leading to dissolution.
 - **Hydrogen Bonding:** The hydroxyl ($-\text{OH}$) and sulfonamido ($-\text{NHSO}_2-$) groups on the naphthalene ring can act as hydrogen bond donors and acceptors, further enhancing solubility in protic solvents like water and alcohols.
 - **Van der Waals Forces:** The large, nonpolar aromatic structure contributes to van der Waals forces, which are the primary interactions with nonpolar solvents. However, these forces are generally insufficient to overcome the strong ionic and polar interactions within the dye molecule itself, predicting poor solubility in nonpolar solvents.

Factors such as temperature and pH can also significantly influence solubility.^{[2][3]} Increased temperature generally increases the solubility of solids, while pH can affect the ionization state of the functional groups, though the sulfonic acid groups in Acid Red 155 remain ionized across a wide pH range.

Solubility Profile of Acid Red 155

The following table summarizes the known and predicted solubility of Acid Red 155 in common laboratory solvents. The data is compiled from direct sources where available and supplemented with expert predictions based on the chemical principles outlined above and the known behavior of similar acid dyes.

Solvent	Solvent Type	Predicted/Known Solubility	Observations & Rationale	Citation(s)
Water (H ₂ O)	Polar Protic	Soluble	Forms a clear, quality red solution. The high polarity and hydrogen bonding capacity of water lead to strong ion-dipole interactions with the sulfonate groups.	[1]
Ethanol (C ₂ H ₅ OH)	Polar Protic	Soluble	Forms a red solution. As a polar protic solvent, ethanol can engage in both hydrogen bonding and polar interactions.	[1]
Methanol (CH ₃ OH)	Polar Protic	Soluble	Similar to ethanol, its high polarity and ability to hydrogen bond facilitate the dissolution of polar, ionic dyes.	
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble	DMSO is a powerful, highly polar "super solvent" known to dissolve a vast	[4][5][6]

			array of both polar and nonpolar compounds, including many inorganic salts and polymers.
N,N-Dimethylformamide (DMF)	Polar Aprotic	Soluble	Known as a "universal solvent," DMF's high dielectric constant and solvency power make it highly effective for dissolving polar organic compounds like dyes. [7] [8] [9]
Acetone (C ₃ H ₆ O)	Polar Aprotic	Predicted Insoluble/Slightly Soluble	While polar, acetone is a less effective solvent for highly ionic compounds compared to water or DMSO. Similar acid dyes show insolubility in acetone. [10]
Hexane (C ₆ H ₁₄)	Nonpolar	Predicted Insoluble	The nonpolar nature of hexane cannot overcome the strong intermolecular forces of the

			ionic Acid Red 155 molecule.
			Similar to hexane, this nonpolar aromatic solvent is not expected to dissolve the highly polar dye.
Toluene (C ₇ H ₈)	Nonpolar	Predicted Insoluble	

Experimental Protocol: Quantitative Determination of Solubility

This protocol provides a robust, self-validating method for determining the solubility of Acid Red 155 in a given solvent using UV-Visible spectrophotometry. This approach is superior to simple gravimetric methods for colored compounds due to its higher sensitivity and precision.

Part 1: Preparation of a Standard Calibration Curve

Causality: A calibration curve is essential to relate a measured absorbance value directly to a known concentration, forming the basis of the quantitative analysis.

- **Prepare a Stock Solution:** Accurately weigh approximately 50 mg of Acid Red 155 and dissolve it in 100 mL of the chosen solvent in a volumetric flask. This creates a stock solution of ~500 µg/mL. Record the exact mass and calculate the precise concentration.
- **Create Serial Dilutions:** Prepare a series of at least five standard solutions from the stock solution. For example, dilute the stock to create standards of 50, 25, 10, 5, and 1 µg/mL.
- **Measure Absorbance:** Using a spectrophotometer, measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}) for Acid Red 155 in that solvent. Use the pure solvent as a blank.
- **Plot the Curve:** Plot a graph of Absorbance vs. Concentration. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.99 indicates a reliable standard curve.

Part 2: Preparation of a Saturated Solution

Causality: To measure maximum solubility, a solution must be in equilibrium with excess, undissolved solute. This ensures the solvent is holding the maximum possible amount of the compound under the given conditions.

- **Add Excess Solute:** Add an excess amount of Acid Red 155 powder (e.g., 50-100 mg) to a vial containing a known volume of the solvent (e.g., 10 mL). The presence of visible, undissolved solid is required.
- **Equilibration:** Seal the vial to prevent solvent evaporation. Place the vial on a magnetic stirrer or orbital shaker in a temperature-controlled environment (e.g., 25°C). Stir vigorously for at least 24 hours. This extended time is critical to ensure the system reaches solubility equilibrium.^[10]

Part 3: Sample Analysis and Calculation

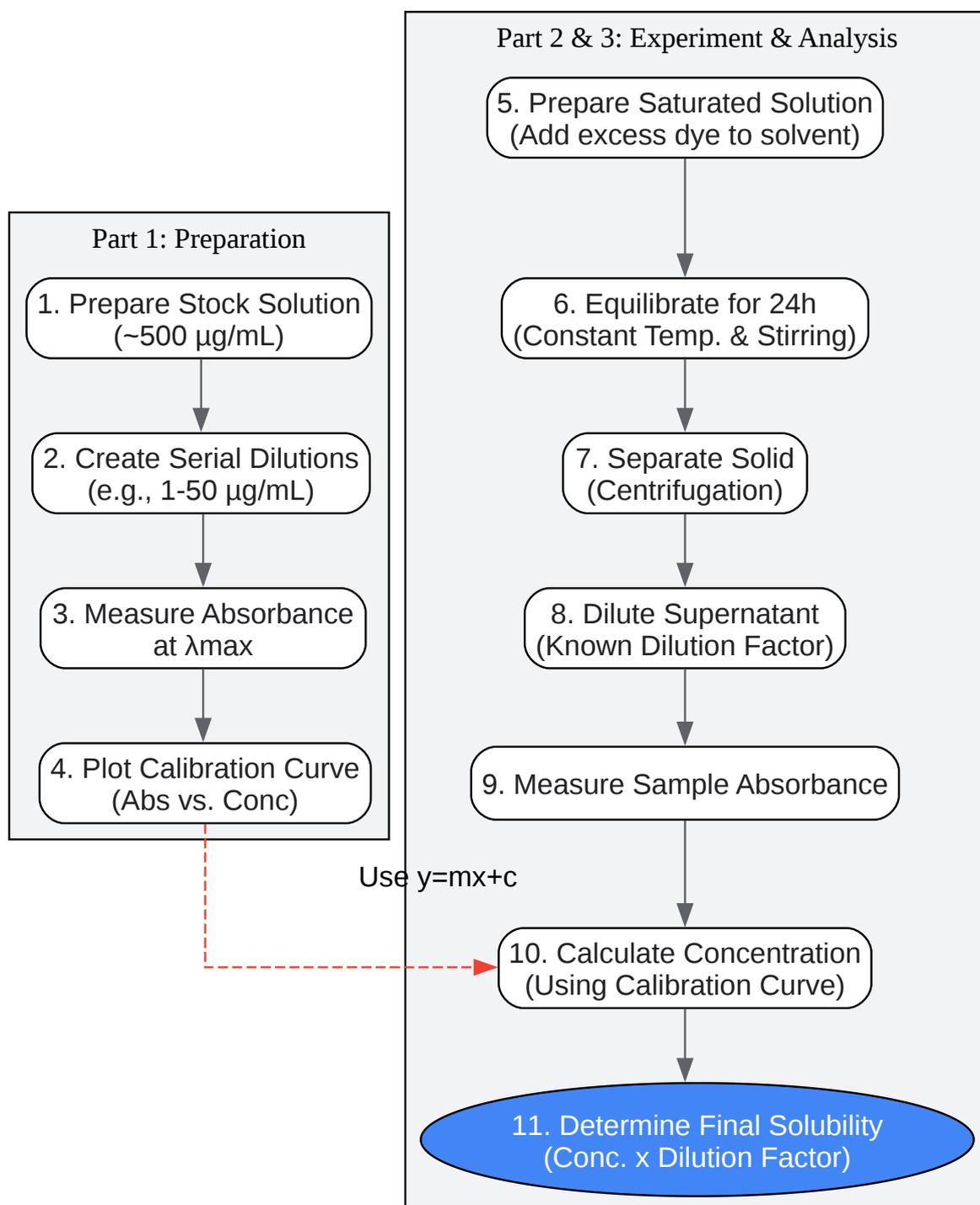
Causality: The undissolved solute must be completely removed to ensure that the concentration of only the dissolved dye is measured.

- **Separate Undissolved Solid:** After equilibration, remove the vial and allow the undissolved solid to settle. To completely separate the supernatant from any suspended microparticles, centrifuge the sample at high speed (e.g., 5000 rpm for 15 minutes).^[10]
- **Dilute the Supernatant:** Carefully pipette a small, known volume (e.g., 100 μ L) of the clear supernatant. Dilute this aliquot with the solvent to a final volume that will yield an absorbance reading within the linear range of your calibration curve (typically 0.1 to 1.0 AU). Record the dilution factor accurately.
- **Measure Absorbance:** Measure the absorbance of the diluted sample at the same λ_{max} used for the standard curve.
- **Calculate Solubility:**
 - Use the equation from the calibration curve ($y = mx + c$, where y is absorbance and x is concentration) to calculate the concentration of the diluted sample.

- Multiply this concentration by the dilution factor to determine the concentration of the original saturated solution.
- The result is the solubility of Acid Red 155 in that solvent, typically expressed in g/L or mg/mL.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the quantitative solubility determination protocol.



[Click to download full resolution via product page](#)

Caption: Workflow for Quantitative Solubility Determination of Acid Red 155.

Conclusion

The solubility of Acid Red 155 is fundamentally driven by its highly polar, ionic nature, conferred by its sodium sulfonate groups. It is readily soluble in polar protic solvents like water and ethanol and is expected to be highly soluble in powerful polar aprotic solvents such as DMSO and DMF.^[1] Conversely, it is predicted to be insoluble in nonpolar organic solvents. For researchers requiring precise quantification, the provided spectrophotometric protocol offers a reliable and reproducible method. A thorough understanding and accurate measurement of solubility are indispensable first steps in leveraging the properties of Acid Red 155 for any advanced scientific application.

References

- World dye variety. (2012). Acid Red 155.
- ResearchGate. (n.d.). A new method for the determination of the solubility of disperse dyes.
- Scribd. (n.d.). Dye Solubility Test | PDF.
- Alfa Chemistry. (n.d.).
- World dye variety. (2012). Direct Red 155.
- IIP Series. (n.d.). CHEMISTRY OF AZO DYES: HISTORY, CLASSIFICATION, PROPERTIES AND RECENT DEVELOPMENTS.
- Jetir.Org. (n.d.). Isolation of Azo dyes degrading microorganisms.
- NIH. (n.d.). Biodegradation, Decolorization, and Detoxification of Di-Azo Dye Direct Red 81 by Halotolerant, Alkali-Thermo-Tolerant Bacterial Mixed Cultures.
- ResearchGate. (n.d.). 5 Factors affecting decolorization of dyes. | Download Scientific Diagram.
- ResearchGate. (n.d.). Azo Dyes Degradation Approaches and Challenges: An Overview.
- Chemistry LibreTexts. (2021). 2.2: Solubility Lab.
- MedchemExpress.com. (n.d.). Acid Red 249 (Tracid Brilliant Red B) | Dye.
- Wikipedia. (n.d.). Dimethylformamide.
- Gaylord Chemical Company, L.L.C. (2007). Dimethyl Sulfoxide (DMSO)
- gChem Global. (n.d.). DMSO.
- MAHACID. (n.d.). Acid Dyes Item 1.
- Wikipedia. (n.d.). Dimethyl sulfoxide.
- Emperor Chem. (n.d.). Acid Red 249 - Weak Acid Brilliant Red B.
- Benchchem. (n.d.). Solubility and spectral properties of Acid Red 73.
- PubChem. (n.d.). N,N-Dimethylformamide.
- Eastman Chemical Company. (2018). Dimethylformamide (DMF) | TDS.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. Biodegradation, Decolorization, and Detoxification of Di-Azo Dye Direct Red 81 by Halotolerant, Alkali-Thermo-Tolerant Bacterial Mixed Cultures - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. ptacts.uspto.gov [ptacts.uspto.gov]
- 5. gchemglobal.com [gchemglobal.com]
- 6. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 7. Dimethylformamide - Wikipedia [en.wikipedia.org]
- 8. productcatalog.eastman.com [productcatalog.eastman.com]
- 9. Dimethylformamide | HCON(CH₃)₂ | CID 6228 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Introduction: Understanding the Significance of Acid Red 155 Solubility]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1498436#acid-red-155-solubility-in-different-laboratory-solvents>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com